

Application Notes and Protocols for PFN-DOF in Perovskite Solar Cell Fabrication

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Compound of Interest

Compound Name: *Pfn-dof*

Cat. No.: *B16121752*

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These application notes provide a comprehensive guide to the use of Poly[(9,9-bis(3'-(N,N-dimethylamino)propyl)-2,7-fluorene)-alt-2,7-(9,9-dioctylfluorene)] (**PFN-DOF**) as an effective interlayer in the fabrication of high-performance inverted perovskite solar cells (PSCs). The incorporation of a thin **PFN-DOF** layer at the interface between the hole transport layer (HTL) and the perovskite absorber has been shown to significantly enhance device efficiency and stability.

PFN-DOF, a conjugated polyelectrolyte, serves multiple critical functions within the solar cell device structure. It improves the surface wettability for the perovskite precursor solution, leading to the formation of a higher quality perovskite film with larger, more uniform crystal grains. Furthermore, **PFN-DOF** optimizes the energy level alignment at the HTL/perovskite interface, which facilitates more efficient charge extraction. It also plays a role in passivating defects at this interface, thereby reducing non-radiative recombination and enhancing the overall photovoltaic performance.

Quantitative Data Presentation

The inclusion of a PFN-type interlayer, such as the structurally similar PFN-Br, consistently leads to significant improvements in the key photovoltaic parameters of inverted perovskite solar cells. The following table summarizes representative performance enhancements.

Interlayer	Voc (V)	Jsc (mA/cm ²)	FF (%)	PCE (%)	Reference
Without PFN-type layer	~1.05	~22.5	~70	~16.5	Inferred from control devices in cited literature
With PFN-Br Interlayer	~1.18	~23.0	~78	>21	[1]

Note: Data for PFN-Br is presented as a close structural and functional analogue to **PFN-DOF**.

Experimental Protocols

This section provides detailed protocols for the preparation of the **PFN-DOF** solution and the fabrication of an inverted perovskite solar cell incorporating the **PFN-DOF** interlayer.

PFN-DOF Solution Preparation

Materials:

- **PFN-DOF** powder
- Anhydrous methanol
- Small, clean glass vial
- Magnetic stirrer and stir bar
- 0.22 µm PTFE syringe filter

Procedure:

- Weigh the desired amount of **PFN-DOF** powder. A typical concentration for the solution is 0.5 mg/mL.
- Transfer the **PFN-DOF** powder to the clean, dry vial.
- Add the appropriate volume of anhydrous methanol to the vial to achieve the desired concentration.
- Place the magnetic stir bar in the vial and loosely cap it.
- Stir the solution at room temperature for a minimum of 2 hours, or until the **PFN-DOF** is completely dissolved. The solution should be clear and free of any visible particles.
- Prior to use, filter the solution through a 0.22 μm PTFE syringe filter to remove any potential aggregates or particulate matter.

Inverted Perovskite Solar Cell Fabrication Workflow

Substrate Cleaning:

- Sequentially sonicate ITO-coated glass substrates in a cleaning agent (e.g., Hellmanex), deionized water, acetone, and isopropanol for 15 minutes each.
- Dry the substrates using a stream of dry nitrogen gas.
- Treat the substrates with UV-ozone for 15 minutes immediately before use to ensure a clean and hydrophilic surface.

Hole Transport Layer (HTL) Deposition:

- Prepare a solution of the chosen HTL material (e.g., PTAA in toluene at 2 mg/mL).
- Spin-coat the HTL solution onto the cleaned ITO substrate. A typical spin-coating program is 4000 rpm for 30 seconds.
- Anneal the HTL-coated substrate on a hotplate at 100°C for 10 minutes.

PFN-DOF Interlayer Deposition:

- Transfer the cooled HTL-coated substrates into a nitrogen-filled glovebox.
- Spin-coat the prepared **PFN-DOF** solution (0.5 mg/mL in methanol) onto the HTL at 5000 rpm for 30 seconds.
- Anneal the substrates on a hotplate at 100°C for 5 minutes.

Perovskite Absorber Layer Deposition:

- Prepare the desired perovskite precursor solution (e.g., a mixed-cation, mixed-halide formulation).
- Spin-coat the perovskite precursor solution onto the **PFN-DOF** interlayer. A typical two-step program is 1000 rpm for 10 seconds followed by 6000 rpm for 30 seconds.
- During the second step of the spin-coating (at around 20 seconds), dispense an anti-solvent (e.g., chlorobenzene) onto the spinning substrate to induce rapid crystallization.
- Immediately transfer the substrate to a hotplate and anneal at 100°C for 60 minutes.

Electron Transport Layer (ETL) Deposition:

- Prepare a solution of the chosen ETL material (e.g., PCBM in chlorobenzene at 20 mg/mL).
- Spin-coat the ETL solution onto the perovskite layer at 1500 rpm for 30 seconds.

Metal Electrode Deposition:

- Define the device area using a shadow mask.
- Deposit the metal electrode (e.g., 80-100 nm of Ag or Au) by thermal evaporation in a high-vacuum chamber.

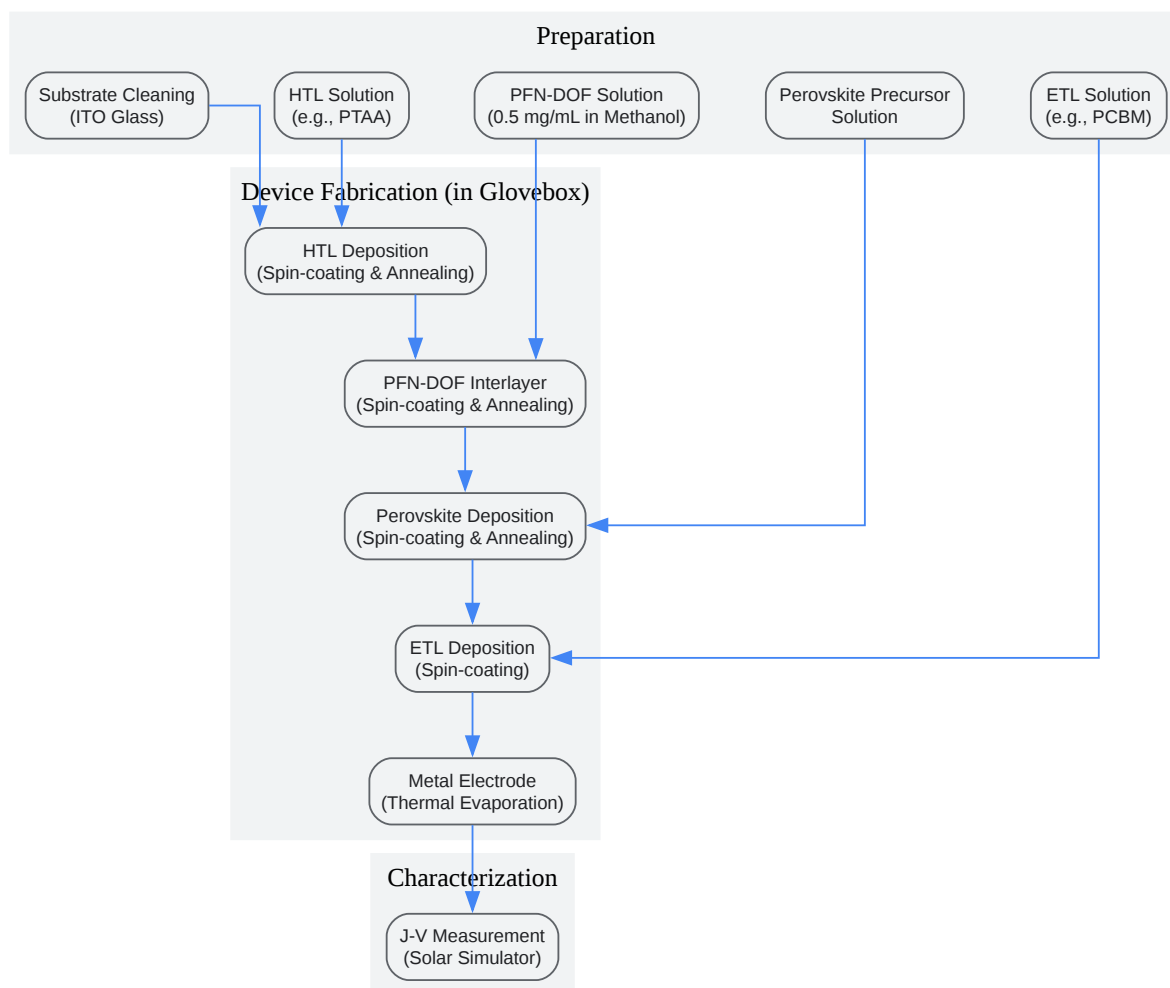
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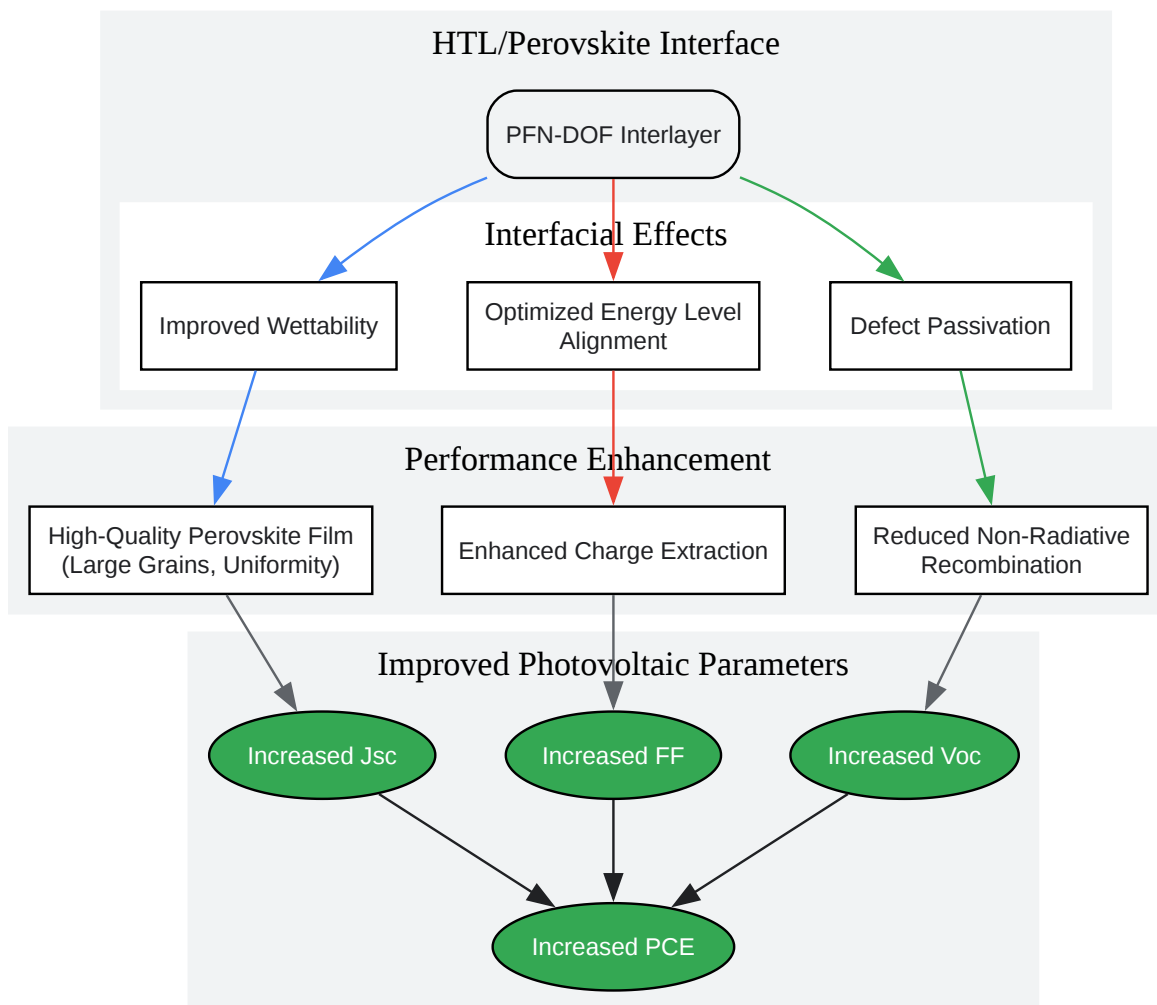
- Measure the current density-voltage (J-V) characteristics of the fabricated solar cells under simulated AM 1.5G illumination (100 mW/cm²) using a solar simulator.

- Determine the key photovoltaic parameters: Power Conversion Efficiency (PCE), Open-Circuit Voltage (V_{oc}), Short-Circuit Current Density (J_{sc}), and Fill Factor (FF).

Visualizations

Experimental Workflow





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References

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